

3-iodo-9H-carbazole structure and properties

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Compound of Interest

Compound Name: 3-iodo-9H-carbazole

Cat. No.: B187380

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An In-depth Technical Guide to **3-iodo-9H-carbazole**

Introduction

3-iodo-9H-carbazole is an aromatic heterocyclic organic compound that serves as a pivotal building block in the synthesis of advanced functional materials and complex organic molecules. Its structure, featuring a carbazole core with a reactive iodine substituent, makes it a versatile precursor, particularly in the fields of organic electronics and medicinal chemistry. The presence of the carbon-iodine bond allows for a wide range of post-synthesis modifications through various cross-coupling reactions, enabling the fine-tuning of molecular properties for specific applications. This guide provides a comprehensive overview of the structure, properties, synthesis, and reactivity of **3-iodo-9H-carbazole** for researchers, scientists, and professionals in drug development and materials science.

Chemical Structure and Identifiers

The core of **3-iodo-9H-carbazole** is a tricyclic system composed of two benzene rings fused to a central nitrogen-containing five-membered ring. The iodine atom is substituted at the 3-position of this carbazole framework.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com